

# Tetrahydrocortisone-d6 CAS number and molecular weight

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## Compound of Interest

Compound Name: Tetrahydrocortisone-d6

Cat. No.: B15558192

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## In-Depth Technical Guide: Tetrahydrocortisone-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Tetrahydrocortisone-d6**, a deuterated analog of Tetrahydrocortisone. It is intended to serve as a core resource for professionals in research and drug development, offering detailed data, experimental methodologies, and pathway visualizations.

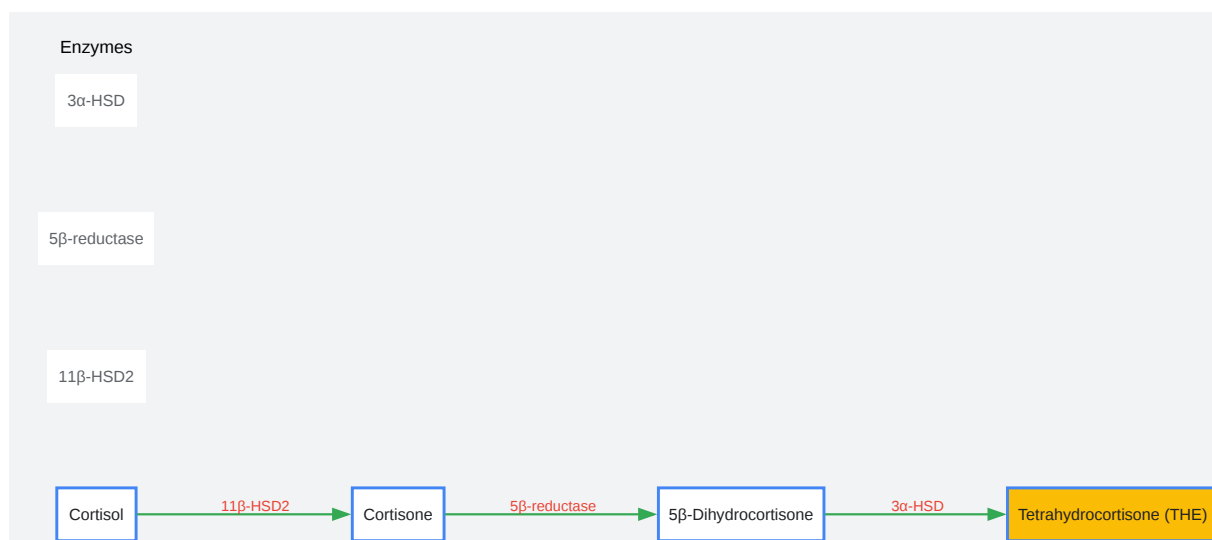
## Core Data Presentation

Quantitative data for **Tetrahydrocortisone-d6** and its non-labeled counterpart are summarized below for easy reference and comparison.

Property	Tetrahydrocortisone-d6	Tetrahydrocortisone (Non-Labeled)
CAS Number	53-05-4 (for the non-labeled compound; used by vendors for the d6 version)	53-05-4[1]
Molecular Formula	C <sub>21</sub> H <sub>26</sub> D <sub>6</sub> O <sub>5</sub> [2]	C <sub>21</sub> H <sub>32</sub> O <sub>5</sub> [1]
Molecular Weight	370.51 g/mol [2]	364.48 g/mol [3]

# Metabolic Pathway of Cortisol to Tetrahydrocortisone

Tetrahydrocortisone is an inactive metabolite of cortisol, formed through a series of enzymatic reactions. The pathway involves the conversion of cortisol to cortisone, which is then further metabolized. Understanding this pathway is crucial for metabolic studies and interpreting analytical results.



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Caption: Metabolic conversion of cortisol to Tetrahydrocortisone.

## Experimental Protocols

### Synthesis of Deuterated Tetrahydrocortisone

A common method for the preparation of multi-deuterated tetrahydrocortisone involves the reductive deuteration of a suitable precursor.<sup>[4]</sup>

Objective: To synthesize Tetrahydrocortisone-d5 for use in metabolic studies.

Methodology:

- **Starting Material:** Prednisone is used as the starting material for the synthesis of deuterated tetrahydrocortisone (THE-d5).<sup>[4]</sup>
- **Reductive Deuteration:** The process is carried out in a solution of CH<sub>3</sub>COOD with a rhodium (5%) on alumina catalyst. The reaction proceeds under a deuterium atmosphere.<sup>[4]</sup> This reaction targets the A-ring of the steroid, introducing deuterium atoms at positions C-1, C-2, C-3, C-4, and C-5.<sup>[4]</sup>
- **Purification:** Following the reaction, the product is purified to isolate the multi-labeled tetrahydrocortisone.
- **Isotopic Purity Analysis:** The isotopic purity of the synthesized THE-d5 is determined using Gas Chromatography-Mass Spectrometry (GC-MS) analysis of its methoxime-trimethylsilyl (MO-TMS) derivative.<sup>[4]</sup>

## Quantification of Tetrahydrocortisone in Urine by LC-MS/MS

This protocol outlines a method for the direct determination of the ratio of tetrahydrocortisol and allo-tetrahydrocortisol to tetrahydrocortisone in urine samples using Liquid Chromatography-Electrospray Ionization-Tandem Mass Spectrometry (LC-ESI-MS/MS).<sup>[5]</sup>

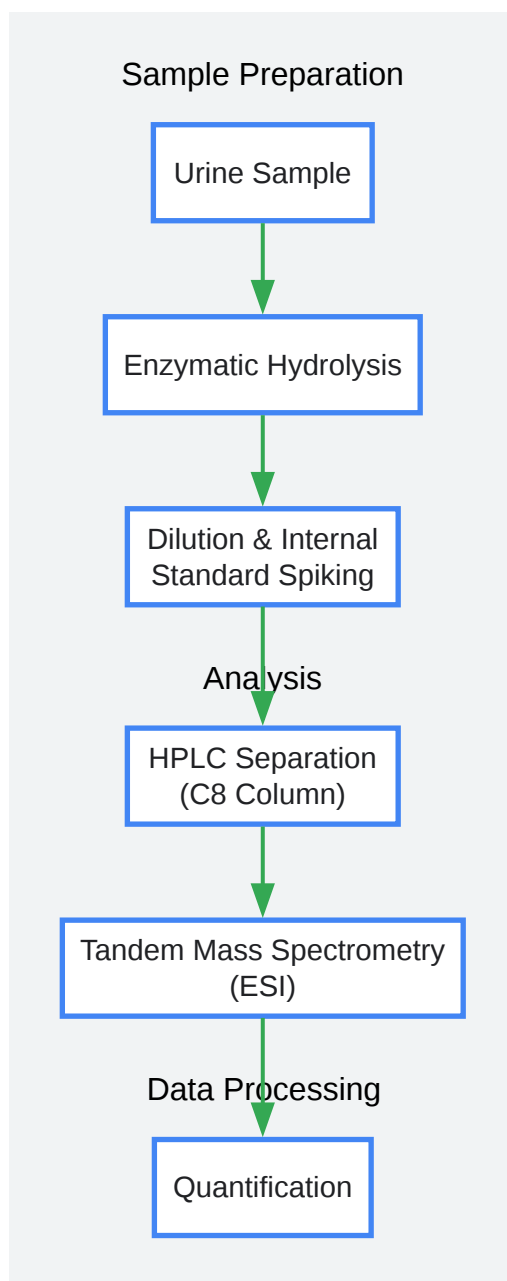
Objective: To quantify urinary levels of tetrahydrocortisone and related metabolites.

Methodology:

- **Sample Preparation:**
  - Urine samples undergo enzymatic hydrolysis to deconjugate the steroid metabolites.<sup>[5]</sup>

- Following hydrolysis, the samples are diluted (e.g., 1:20) prior to analysis to minimize matrix effects.[\[5\]](#)
- A deuterated internal standard, such as **Tetrahydrocortisone-d6**, is added to the samples for accurate quantification.
- Chromatographic Separation:
  - High-Performance Liquid Chromatography (HPLC) is performed using a C8 column.[\[5\]](#)
  - A ternary gradient elution with a mobile phase consisting of water, methanol, and acetonitrile is employed for optimal separation of the analytes.[\[5\]](#)
- Mass Spectrometric Detection:
  - Detection is carried out using a tandem mass spectrometer with an electrospray ionization (ESI) source.[\[5\]](#)
  - The mass spectrometer is operated in a mode that allows for the specific detection and quantification of tetrahydrocortisol, allo-tetrahydrocortisol, and tetrahydrocortisone.

Workflow for LC-MS/MS Analysis:



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